

"3-Bromo-4-methoxyphenylacetic acid" molecular weight and formula

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Compound of Interest

Compound Name: 3-Bromo-4-methoxyphenylacetic acid

Cat. No.: B1266610

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Physicochemical Properties of 3-Bromo-4-methoxyphenylacetic Acid

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This document provides a concise summary of the core physicochemical properties of **3-Bromo-4-methoxyphenylacetic acid**, a compound of interest in organic synthesis and pharmaceutical research. The data presented herein is intended for researchers, scientists, and professionals engaged in drug development and related chemical sciences.

Core Molecular Data

The fundamental molecular characteristics of **3-Bromo-4-methoxyphenylacetic acid** have been determined and are presented below. This data is crucial for stoichiometric calculations, analytical method development, and structural elucidation activities.

Property	Value	Reference
Molecular Formula	C ₉ H ₉ BrO ₃	[1][2][3][4]
Molecular Weight	245.07 g/mol	[1][2]
Monoisotopic Mass	243.97351 Da	[1]

Synthesis Overview

3-Bromo-4-methoxyphenylacetic acid can be synthesized through the regioselective bromination of 4-methoxyphenylacetic acid. A common laboratory-scale procedure involves reacting 4-methoxyphenylacetic acid with bromine in an acetic acid solvent. This method has been reported to yield the final product in high purity (84% yield).[4] The reaction mixture is typically processed by pouring it into ice-water, followed by filtration, washing, and recrystallization from a suitable solvent such as hot xylene to obtain a white crystalline powder.[4]

Structural and Electronic Properties

X-ray crystallography studies have provided insight into the three-dimensional structure and electronic nature of the molecule. The methoxy group is nearly coplanar with the phenyl ring.[4] Analysis of the C—C—C bond angles within the phenyl ring indicates that the bromine atom acts as an electron-withdrawing group, while the methoxy and acetic acid substituents exhibit electron-donating properties.[4] In the crystalline state, the molecules form centrosymmetric dimers through strong O—H···O hydrogen bonds.[4]

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